

Application Notes and Protocols for Bonding Glass Slides with G907 Epoxy

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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These application notes provide a detailed protocol for researchers, scientists, and drug development professionals on the proper techniques for bonding glass slides using **G907** epoxy. Adherence to this protocol will ensure a strong, durable, and optically clear bond suitable for a variety of research applications.

Quantitative Data Summary

The following table summarizes the key quantitative properties of the **G907** series epoxy. This data is essential for understanding the material's performance and for proper application.

Property	G907-25 Optical Epoxy	G907-24 Structural Epoxy	Units
Viscosity	200	12000	cP
Shear Strength	27.6	Not Specified	MPa
Shore D Hardness	80	88	-
Mix Ratio (Resin:Hardener by Weight)	100:30	100:25	-
Pot Life	120	20	minutes
Cure Time at 25°C (77°F)	24	24	hours
Cure Time at 65°C (149°F)	60 - 120	240	minutes
Maximum Service Temperature	110	130	°C

Experimental Protocol: Bonding Glass Slides

This protocol outlines the step-by-step procedure for achieving a high-quality bond between glass slides using **G907** epoxy.

Surface Preparation

Proper surface preparation is critical for a strong and reliable bond.^{[1][2]} The goal is to have a clean, dry surface free of any contaminants.^{[1][2]}

- Cleaning: Thoroughly clean the glass slide surfaces to remove any dirt, dust, oils, or grease.^{[1][3]}
 - Wipe the surfaces with a lint-free cloth saturated with a suitable solvent such as isopropanol or acetone.^[4]

- Alternatively, wash the slides with a detergent solution and warm water, followed by a thorough rinse with deionized water.[\[3\]](#)
- Drying: Ensure the glass slides are completely dry before applying the epoxy.[\[2\]](#)
 - This can be achieved by placing them in an oven at a low temperature or by using a stream of clean, dry air.
- (Optional) Abrasion: For applications requiring maximum adhesion, lightly abrading the bonding surfaces with a fine-grit emery cloth can increase the surface area for bonding.[\[5\]](#) If this step is performed, it is crucial to re-clean the surface to remove any particulate matter.[\[5\]](#)

Epoxy Preparation and Application

- Mixing: In a clean, disposable container, accurately weigh the **G907** resin and hardener according to the specified mix ratio (100:30 for **G907-25**, 100:25 for **G907-24**).[\[6\]](#)
 - Mix the two components thoroughly for at least one minute, scraping the sides and bottom of the container to ensure a homogenous mixture. Inadequate mixing is a common cause of poor results.
- Application: Apply a small, even amount of the mixed epoxy to one of the glass slide surfaces.[\[1\]](#)
 - Use a clean, disposable tool such as a spatula or a syringe to apply the epoxy.
 - Avoid entrapping air bubbles during application.

Assembly and Curing

- Assembly: Carefully place the second glass slide onto the epoxy-coated surface.
 - Apply gentle, even pressure to spread the epoxy and remove any excess.
 - Ensure the slides are properly aligned. Clamping may be necessary to hold the slides in place during curing.[\[1\]](#)
- Curing: The curing process is time and temperature-dependent.[\[7\]](#)[\[8\]](#)

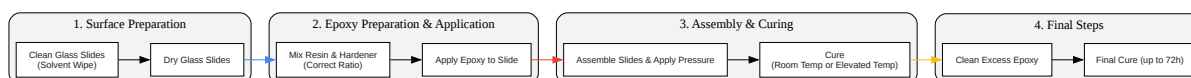
- Room Temperature Cure: Allow the assembled slides to cure at 25°C (77°F) for 24 hours for a full cure.[6] The bond will begin to harden within the first 12-24 hours.[9]
- Accelerated Cure: To expedite the curing process, place the assembled slides in an oven at 65°C (149°F). The cure time at this temperature is between 60-120 minutes for **G907-25** and 240 minutes for **G907-24**.[6]
- It is recommended to allow the assembly to cool to room temperature before handling.

Cleaning and Finishing

- Excess Epoxy Removal: Before the epoxy cures, any excess that has squeezed out from between the slides can be carefully wiped away with a solvent such as acetone.
- Final Curing: Even after the initial cure, epoxy continues to gain strength over several days. [8] For applications requiring maximum bond strength, it is advisable to let the bonded slides rest for up to 72 hours.[7]

Visualizations

Experimental Workflow



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Caption: Workflow for bonding glass slides with **G907** epoxy.

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